

solubility of dimethyl terephthalate in organic solvents

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Compound of Interest		
Compound Name:	Dimethyl terephthalate	
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An In-depth Technical Guide to the Solubility of **Dimethyl Terephthalate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **dimethyl terephthalate** (DMT) in a range of common organic solvents. The data presented herein is critical for professionals in chemical research, materials science, and pharmaceutical development, where DMT is utilized as a key intermediate in the synthesis of polyesters, plastics, and potentially as a component in drug delivery systems.[1][2][3] This document summarizes quantitative solubility data, details experimental protocols for solubility determination, and provides a visual representation of a typical experimental workflow.

Core Topic: Solubility of Dimethyl Terephthalate

Dimethyl terephthalate is a white crystalline solid at room temperature.[4] Its solubility is a fundamental physical property that dictates its handling, reaction kinetics, and purification processes, such as crystallization.[1] Understanding the solubility of DMT in various organic solvents is crucial for optimizing reaction conditions and developing efficient separation and purification techniques.

Generally, the solubility of DMT in organic solvents increases with temperature. [4][5][6][7] The solubility follows a general trend, being highest in chloroform, followed by esters and ketones, then acetonitrile, and lowest in alcohols. [2][5][6][7] While it is soluble in many common organic solvents like acetone and chloroform, its solubility in water is quite limited. [4]



Quantitative Solubility Data

The following table summarizes the mole fraction solubility (x) of **dimethyl terephthalate** in various organic solvents at different temperatures. This data is compiled from rigorous experimental studies and provides a valuable resource for comparative analysis and process design.



Alcohols Methanol 283.15 0.13 298.15 0.26 313.15 0.51 Ethanol 283.15 0.11 298.15 0.22 313.15 0.43 n-Propanol 283.15 0.10 298.15 0.20 313.15 0.39	
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n-Propanol 283.15 0.10 298.15 0.20	
298.15 0.20	
	
313.15 0.39	
i-Propanol 283.15 0.08	
298.15 0.16	
313.15 0.33	
n-Butanol 283.15 0.09	
298.15 0.18	
313.15 0.36	
i-Butanol 283.15 0.08	
298.15 0.16	
313.15 0.31	
Esters	
Ethyl Acetate 283.15 1.13	
298.15 1.83	
313.15 2.85	



n-Propyl Acetate	283.15	1.05
298.15	1.71	
313.15	2.69	-
i-Propyl Acetate	283.15	1.01
298.15	1.66	
313.15	2.64	_
n-Butyl Acetate	283.15	0.98
298.15	1.62	
313.15	2.58	_
Ketones		_
Acetone	283.15	1.28
298.15	2.05	
313.15	3.16	-
Methyl Ethyl Ketone	283.15	1.15
298.15	1.86	
313.15	2.91	_
Cyclohexanone	283.15	1.54
298.15	2.45	
313.15	3.79	-
Other Solvents		-
Acetonitrile	283.15	0.58
298.15	0.98	
313.15	1.59	-
Chloroform	283.15	4.86



298.15	6.68
313.15	8.98

Data extracted from Zhang et al. (2019), Journal of Chemical & Engineering Data.[2][6][7]

At 25°C (298.15 K), the solubility of DMT in chloroform is noted to be 145 g/L.[8][9] Good solvents for DMT also include methylene chloride, dimethylformamide, and dimethyl sulfoxide. [8][9] In most conventional solvents, the solubility of DMT is below 50 g/L at 25°C.[8][9]

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry. The data presented in this guide was primarily obtained using a laser dynamic method and a gravimetric method.[1][7][10]

Gravimetric Method

The gravimetric method is a classical and straightforward technique for determining solubility.

Methodology:

- Sample Preparation: A known amount of the solvent is placed in a jacketed glass vessel to maintain a constant temperature.
- Equilibration: An excess amount of **dimethyl terephthalate** is added to the solvent. The mixture is continuously stirred for a prolonged period to ensure that equilibrium is reached. The temperature is controlled and monitored throughout this process.
- Sampling: Once equilibrium is established, the stirring is stopped, and the solution is allowed
 to stand for a period to allow the undissolved solid to settle. A sample of the clear
 supernatant is then carefully withdrawn using a pre-weighed syringe.
- Analysis: The withdrawn sample is weighed and then dried under vacuum to evaporate the solvent completely. The remaining solid, which is the dissolved DMT, is then weighed.



 Calculation: The solubility is calculated from the mass of the dissolved DMT and the mass of the solvent in the sample.

Laser Dynamic Method

The laser dynamic method is a more modern and automated approach to determine the clear point of a solution, which corresponds to the temperature at which a solid completely dissolves in a solvent at a given concentration.

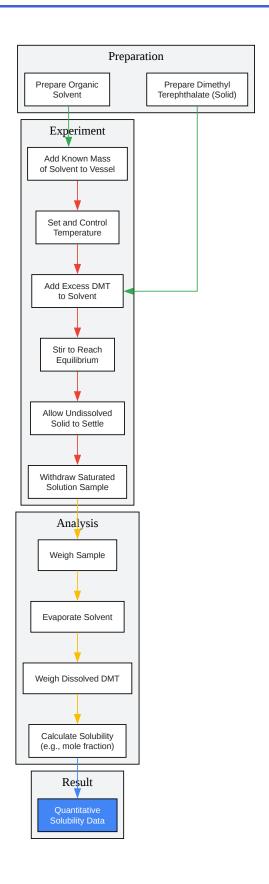
Methodology:

- Apparatus Setup: A jacketed glass vessel is used, with its temperature controlled by a
 circulating water bath. A magnetic stirrer ensures the solution is well-mixed. A laser beam is
 passed through the solution to a detector.[2]
- Sample Preparation: A precise amount of the solvent is added to the vessel. The temperature of the solution is measured with a high-precision thermometer.[2]
- Titration and Dissolution: Small, known amounts of DMT are incrementally added to the solvent.[2] The dissolution process is monitored by the laser dynamic system.[2]
- Clear Point Detection: As DMT dissolves, the solution becomes clear, and the laser light
 passes through unimpeded. When undissolved particles are present, the laser light is
 scattered. The clear point is the temperature at which the solution becomes completely
 transparent upon heating or the cloud point upon cooling.
- Data Acquisition: The temperature and the corresponding concentration of DMT at the clear point are recorded. This process is repeated for different concentrations to generate a solubility curve.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the experimental determination of **dimethyl terephthalate** solubility.





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